

# In-depth Technical Guide: Z-L-beta-homo-Glu(OtBu)-OH

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## Compound of Interest

Compound Name: Z-L-beta-homo-Glu(OtBu)-OH

Cat. No.: B15156279

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CAS Number: 2135655-76-2

This technical guide provides a comprehensive overview of **Z-L-beta-homo-Glu(OtBu)-OH**, a key building block in peptide and medicinal chemistry. It is intended for researchers, scientists, and professionals engaged in drug development and peptide synthesis.

## Chemical Identity and Properties

**Z-L-beta-homo-Glu(OtBu)-OH**, systematically named (S)-3-(((Benzyloxy)carbonyl)amino)-6-(tert-butoxy)-6-oxohexanoic acid, is a protected amino acid derivative. The Z (benzyloxycarbonyl) group protects the amine, while the tert-butyl (OtBu) ester protects the side-chain carboxylic acid, leaving the terminal carboxylic acid available for peptide coupling reactions.

Property	Value	Reference
CAS Number	2135655-76-2	[1][2]
Molecular Formula	C18H25NO6	[1]
Molecular Weight	351.39 g/mol	[1]
Synonyms	(S)-3-(((Benzyloxy)carbonyl)amino)-6-(tert-butoxy)-6-oxohexanoic acid	[1]
Physical Form	Solid	
Purity	Typically ≥97%	[2]
Storage	Refrigerator	

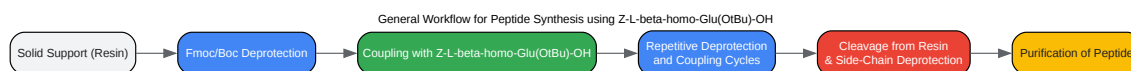
## Role in Peptide Synthesis and Drug Discovery

**Z-L-beta-homo-Glu(OtBu)-OH** is a valuable reagent for the synthesis of peptidomimetics and other modified peptides. The incorporation of beta-amino acids, such as the beta-homoglutamic acid core of this compound, can confer unique structural and functional properties to peptides.

### Key Applications:

- **Enhanced Stability:** Peptides containing beta-amino acids often exhibit increased resistance to enzymatic degradation compared to their natural alpha-amino acid counterparts.
- **Structural Diversity:** The introduction of a beta-amino acid alters the peptide backbone, leading to novel secondary structures and conformational preferences. This can be exploited to fine-tune the binding affinity and selectivity of a peptide for its biological target.
- **Structure-Activity Relationship (SAR) Studies:** By systematically replacing alpha-amino acids with beta-amino acid derivatives like **Z-L-beta-homo-Glu(OtBu)-OH**, researchers can probe the structural requirements for biological activity.

The general workflow for incorporating this building block into a peptide sequence via solid-phase peptide synthesis (SPPS) is outlined below.



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Caption: General workflow for solid-phase peptide synthesis.

## Experimental Protocols

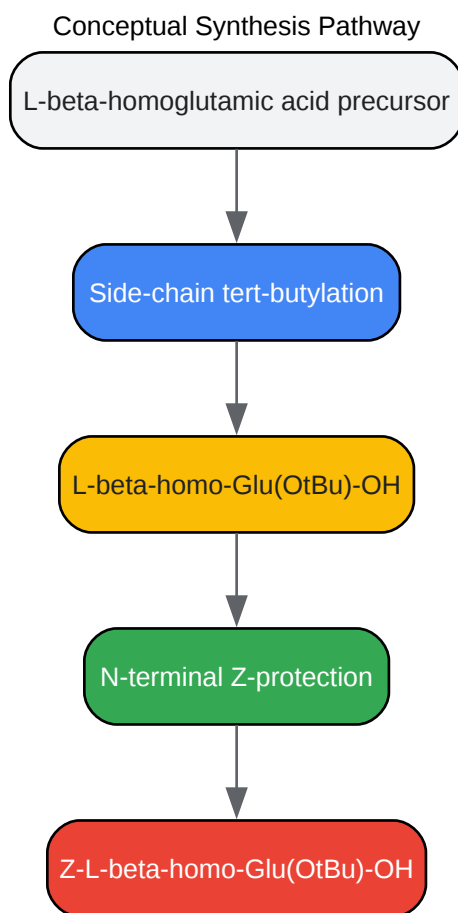
While a specific, detailed synthesis protocol for **Z-L-beta-homo-Glu(OtBu)-OH** is not readily available in the public domain, a general approach can be inferred from standard organic chemistry practices for the protection of amino acids.

General Synthesis Strategy:

The synthesis would likely involve the following key steps, starting from a suitable precursor of L-beta-homoglutamic acid:

- **Side-Chain Esterification:** Selective protection of the side-chain carboxylic acid as a tert-butyl ester. This is often achieved using isobutylene or tert-butyl acetate under acidic conditions.
- **Amine Protection:** Protection of the free amine with a benzyloxycarbonyl (Z) group. This is typically carried out using benzyl chloroformate (Cbz-Cl) or a similar reagent in the presence of a base.

The logical relationship for the synthesis is depicted in the diagram below.



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Caption: Conceptual synthesis pathway for **Z-L-beta-homo-Glu(OtBu)-OH**.

Note: The chemical, physical, and toxicological properties of this compound have not been thoroughly investigated. Standard laboratory safety precautions should be taken when handling this reagent.<sup>[1]</sup>

## Safety Information

According to the available Material Safety Data Sheet (MSDS), **Z-L-beta-homo-Glu(OtBu)-OH** may cause respiratory irritation.<sup>[1]</sup> It is advised to handle this compound in a well-ventilated area and to use appropriate personal protective equipment, including gloves and safety

glasses.[1] The product should be stored in a dry, sealed place.[1] For disposal, it is recommended to use a licensed professional waste disposal service.[1]

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## References

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- 2. cymitquimica.com [cymitquimica.com]
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